

# Dual-Cure Resin Cements: A Comparative Review of Clinical Performance

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## Compound of Interest

Compound Name: Dual Cement

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A systematic analysis of clinical trial data reveals key performance differences among dual-cure resin cements, with significant variations in color stability, bond strength, and marginal adaptation. These materials, designed to ensure polymerization in areas with limited light penetration, exhibit a range of clinical outcomes influenced by their composition and curing mechanism.

Dual-cure resin cements are widely utilized in clinical practice for the cementation of indirect restorations. Their dual-curing mechanism, combining light- and self-polymerization, is intended to provide a reliable bond in various clinical scenarios. However, a comprehensive review of systematic reviews and clinical trials highlights that not all dual-cure cements perform equally. This guide provides a comparative analysis of their performance based on available experimental data, focusing on color stability, bond strength, and marginal integrity.

## Performance Comparison of Dual-Cure Resin Cements

The following tables summarize quantitative data from various studies, offering a side-by-side comparison of different dual-cure resin cements and their alternatives.

## Color Stability

A significant consideration for esthetic restorations is the color stability of the luting agent. Systematic reviews of in-vitro studies indicate that dual-cure resin cements tend to exhibit greater color variation over time compared to light-cured cements.[1][2][3] This discoloration has been attributed to the oxidation of initiators and the presence of unreacted tertiary amines in the chemical-cure component.[3]

Cement Type	Time Point	Mean Color Change ( $\Delta E$ )	Staining Solution	Study Type
Light-Cure Resin Cements	1 week	0.68 - 1.22	Coffee	In-vitro
Dual-Cure Resin Cements	1 week	0.47 - 7.45	Coffee	In-vitro
Injectable Resin Composite	18 months	Lower marginal discoloration (P=0.038)	-	Clinical Trial
Dual-Cure Resin Cement	18 months	Higher marginal discoloration (P=0.038)	-	Clinical Trial

Data compiled from multiple sources.[4][5]

## Bond Strength

The bond strength of dual-cure resin cements is a critical factor for the longevity of indirect restorations. In-vitro studies have demonstrated variable bond strengths to enamel and dentin among different products. For instance, one study found that RelyX ARC showed a significantly higher mean bond strength to both enamel (29.36 MPa) and dentin (26.48 MPa) compared to other dual-cure cements like Calibra, Paracem, and Variolink II.[6][7][8] The curing mode and the use of an additional bonding resin can also significantly impact bond strength.[9]

Cement	Substrate	Mean Bond Strength (MPa)	Adhesive System	Study Type
RelyX ARC	Enamel	29.36	Etch-and-rinse	In-vitro
RelyX ARC	Dentin	26.48	Etch-and-rinse	In-vitro
Variolink II	Enamel	Not specified	Etch-and-rinse	In-vitro
Variolink II	Dentin	Not specified	Etch-and-rinse	In-vitro
Calibra	Enamel	Not specified	Etch-and-rinse	In-vitro
Calibra	Dentin	Not specified	Etch-and-rinse	In-vitro
Paracem	Enamel	17.63	Self-etch	In-vitro
Paracem	Dentin	18.66	Self-etch	In-vitro
Light-Cure Resin Cement	Root Surface	57 N	-	In-vitro
Dual-Cure Resin Cement	Root Surface	41 N	-	In-vitro

Data compiled from multiple sources.[\[7\]](#)[\[10\]](#)

## Marginal Adaptation

The integrity of the margin between the restoration and the tooth is crucial for preventing microleakage and secondary caries. Studies on marginal adaptation have shown mixed results. One in-vitro study evaluating inlay restorations found that Variolink Esthetic DC exhibited the highest internal and marginal gap volumes at the dentin surface.[\[11\]](#) Conversely, a study on laminate veneers suggested that the self-cure mode of a dual-cure resin cement resulted in the least marginal leakage.[\[12\]](#)

Cement	Restoration Type	Measurement	Finding	Study Type
Variolink Esthetic DC	Inlay	Marginal Gap Volume	Significantly higher than RelyX Unicem and RelyX Ultimate on enamel.	In-vitro
RelyX Unicem	Inlay	Marginal Gap Volume	Significantly lower than Variolink Esthetic DC on enamel.	In-vitro
RelyX Ultimate	Inlay	Marginal Gap Volume	Significantly lower than Variolink Esthetic DC on enamel.	In-vitro
Dual-Cure Resin Cement (Self-Cure Mode)	Laminate Veneer	Microleakage Score	Significantly lower leakage compared to light-cure and dual-cure modes.	In-vitro
Dual-Cure Resin Cement (Light-Cure Mode)	Laminate Veneer	Microleakage Score	No significant difference from dual-cure mode.	In-vitro
Dual-Cure Resin Cement (Dual-Cure Mode)	Laminate Veneer	Microleakage Score	No significant difference from light-cure mode.	In-vitro

Data compiled from multiple sources.[\[11\]](#)[\[12\]](#)

## Experimental Protocols

To ensure the validity and reproducibility of the cited data, it is essential to understand the methodologies employed in these studies.

## Color Stability Assessment

The evaluation of color stability typically involves the following steps:

- **Specimen Preparation:** Disc-shaped specimens of the resin cements are fabricated according to manufacturer instructions.
- **Baseline Color Measurement:** The initial color of the specimens is measured using a spectrophotometer or colorimeter, with data recorded in the CIELAB color space (L, a, b\* values).
- **Aging/Staining:** Specimens are immersed in staining solutions such as coffee, tea, or red wine, or subjected to accelerated aging in a weathering chamber.
- **Post-Aging Color Measurement:** The color of the specimens is measured again after the aging period.
- **Color Change Calculation:** The color change ( $\Delta E$ ) is calculated using the formula:  $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$ .

## Bond Strength Testing

Microtensile bond strength ( $\mu$ TBS) is a common method for evaluating the adhesive properties of dental cements:

- **Tooth Preparation:** Extracted human molars are sectioned to expose enamel or dentin surfaces.
- **Bonding Procedure:** The respective adhesive systems and dual-cure resin cements are applied to the tooth substrate according to the manufacturer's instructions.
- **Restoration Build-up:** A composite resin block is built up over the cement layer.
- **Specimen Sectioning:** The bonded tooth is sectioned into beams with a cross-sectional area of approximately 1 mm<sup>2</sup>.
- **Tensile Testing:** The beams are subjected to a tensile force in a universal testing machine until fracture occurs.

- **Data Analysis:** The bond strength is calculated by dividing the fracture load (in Newtons) by the cross-sectional area of the beam (in mm<sup>2</sup>).

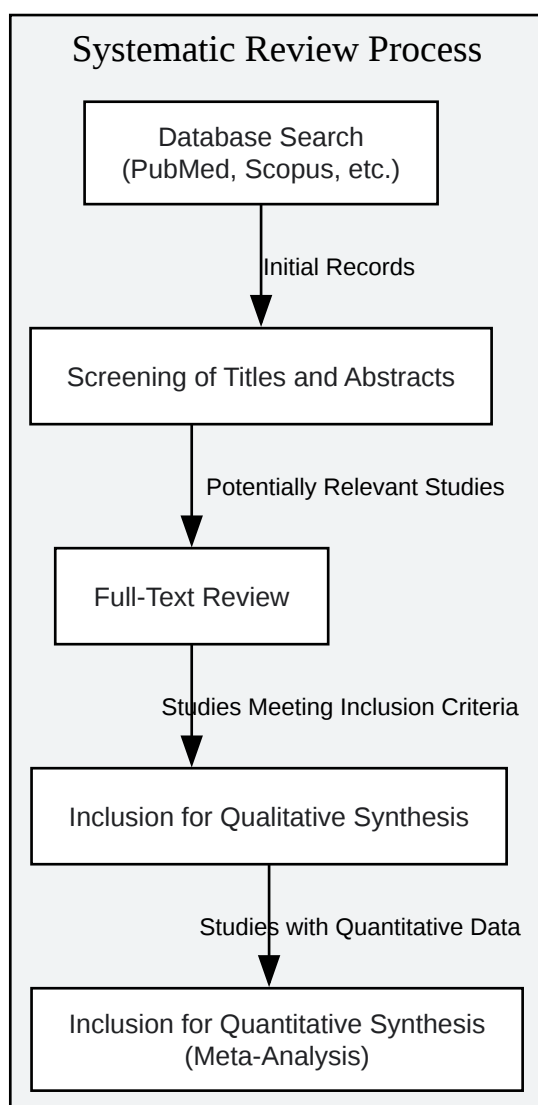
## Marginal Adaptation and Microleakage Evaluation

The assessment of marginal integrity often involves dye penetration or micro-CT analysis:

- **Cavity Preparation:** Standardized cavities are prepared in extracted teeth.
- **Restoration Placement:** Indirect restorations (e.g., inlays, onlays, veneers) are fabricated and luted with the dual-cure resin cements being tested.
- **Thermocycling:** The restored teeth are subjected to thermal cycling to simulate the temperature changes in the oral environment.
- **Dye Immersion (for microleakage):** The teeth are sealed, leaving the restoration margins exposed, and then immersed in a dye solution (e.g., methylene blue).
- **Sectioning and Scoring:** The teeth are sectioned, and the extent of dye penetration along the restoration margin is scored under a microscope.
- **Micro-CT Analysis (for marginal adaptation):** The restored teeth are scanned using a micro-computed tomography (micro-CT) device to create a 3D reconstruction. The volume of the gap between the restoration and the tooth is then calculated.

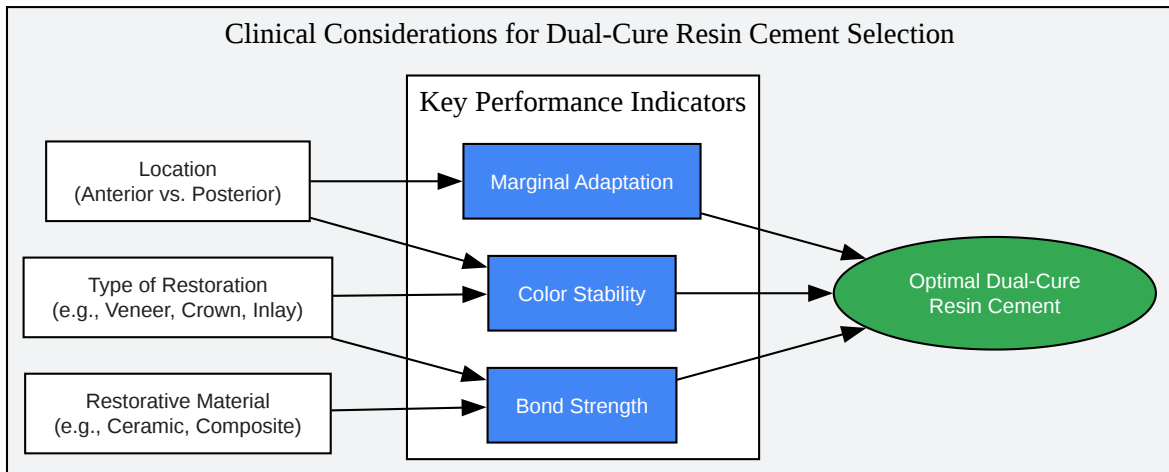
## Visualizing the Research and Decision-Making Process

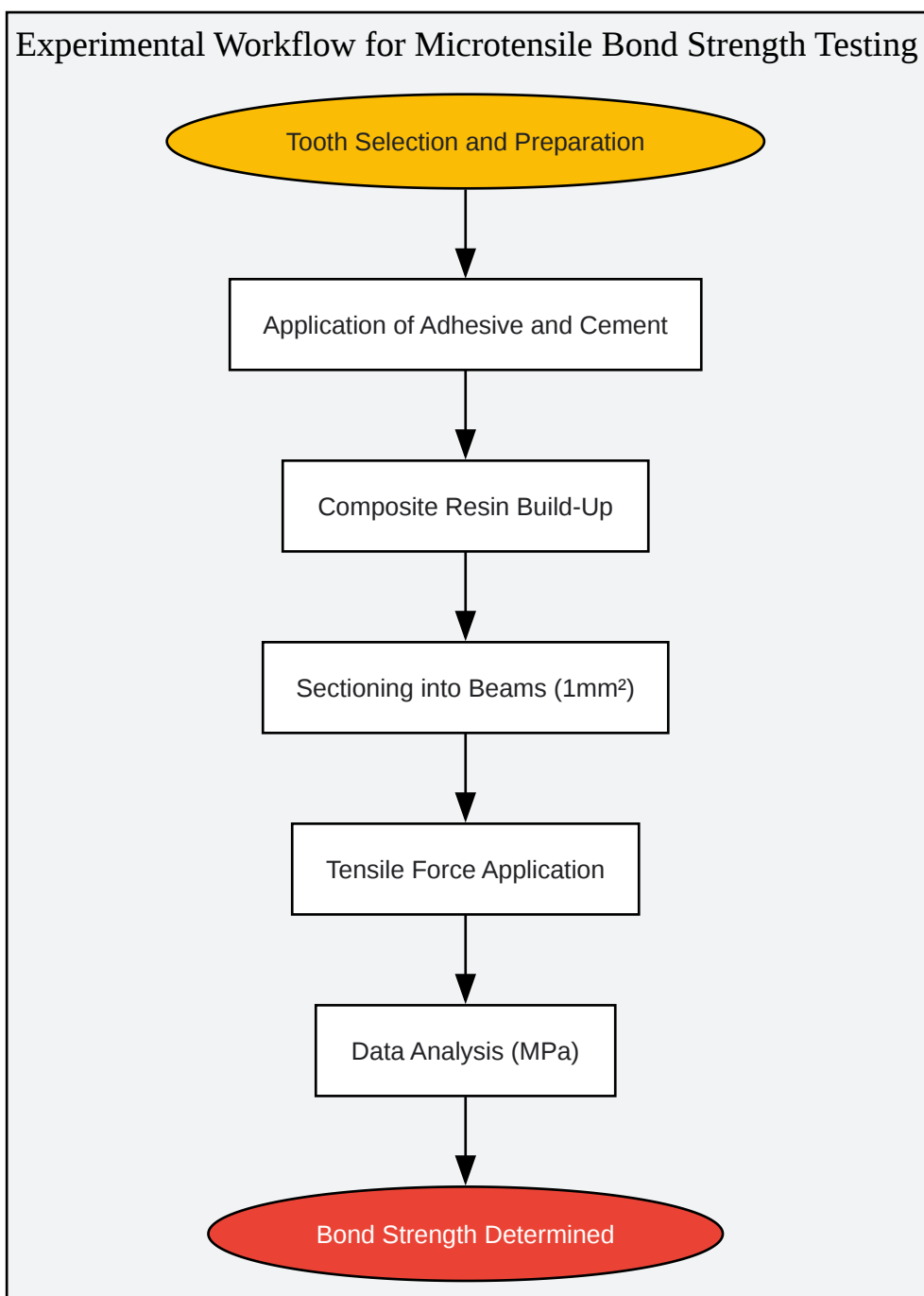
To better understand the workflow of a systematic review and the logical relationships in selecting a dual-cure resin cement, the following diagrams are provided.



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Caption: Workflow of a systematic review process for clinical trials.





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